

An In-depth Technical Guide to the Physical Properties of 4-Iodobenzylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Iodobenzylamine

Cat. No.: B181653

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Iodobenzylamine** and its hydrochloride salt. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound as a key intermediate in the synthesis of novel therapeutic agents and other advanced materials. This document presents quantitative data in structured tables, details the experimental methodologies for property determination, and visualizes a key synthetic workflow.

Core Physical and Chemical Properties

4-Iodobenzylamine is a substituted aromatic amine that serves as a versatile building block in organic synthesis. Its physical properties are crucial for its handling, reaction setup, and purification. The data presented below has been compiled from various chemical suppliers and databases.

4-Iodobenzylamine

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₈ IN	[1][2]
Molecular Weight	233.05 g/mol	[1]
Appearance	White to cream to pale brown crystals, powder, crystalline powder, lumps, or fused solid	[2]
Melting Point	41.0-51.0 °C	[2]
Boiling Point	113-115 °C at 4 mmHg	
Density	1.772 g/cm ³ (Predicted)	
Solubility	Slightly soluble in water.	
Sensitivity	Light and air sensitive.	
Storage	Store at 2-8°C under an inert atmosphere (e.g., Argon).	

4-Iodobenzylamine Hydrochloride

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₉ ClIN	
Molecular Weight	269.51 g/mol	
Appearance	White to tan yellow powder or crystals.	
Melting Point	299-303 °C (literature)	
Solubility	Soluble in water.	
Sensitivity	Light sensitive.	
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	

Experimental Protocols

The following sections detail the general methodologies used to determine the key physical properties of organic compounds like **4-Iodobenzylamine**.

Melting Point Determination (Capillary Method)

The melting point of a solid is a key indicator of its purity and is determined as a temperature range from the initial appearance of liquid to complete liquefaction.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **4-Iodobenzylamine** is finely ground using a mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary tube is tapped into the powdered sample until a small amount of the solid enters the tube. The tube is then inverted and gently tapped on a hard surface to pack the solid into the sealed end. This process is repeated until a packed column of 2-3 mm in height is achieved.
- **Measurement:** The loaded capillary tube is placed into the heating block of the melting point apparatus. The temperature is increased rapidly to about 15-20 °C below the expected melting point and then increased at a slower rate of 1-2 °C per minute.
- **Observation:** The sample is observed through the magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).

Boiling Point Determination (Microscale Method)

For determining the boiling point of small quantities of a liquid, a microscale method is employed.

Apparatus:

- Melting point apparatus
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Thermometer

Procedure:

- **Sample Preparation:** A few drops of the liquid sample are placed into the small test tube.
- **Capillary Inversion:** A capillary tube is placed inside the test tube with its open end downwards.
- **Assembly:** The test tube is attached to a thermometer with the bulb of the thermometer level with the sample. This assembly is then placed in the heating block of a melting point apparatus.
- **Heating and Observation:** The sample is heated. As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube. The heating is continued until a steady stream of bubbles is observed.
- **Boiling Point Reading:** The heating is then stopped. The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.

Solubility Assessment

A qualitative assessment of solubility in various solvents provides insights into the polarity and functional groups of a compound.

Apparatus:

- Small test tubes
- Spatula or dropper
- Vortex mixer (optional)
- A range of solvents (e.g., water, ethanol, diethyl ether, 5% HCl, 5% NaOH)

Procedure:

- **Sample Addition:** Approximately 10-20 mg of the solid (or 1-2 drops of a liquid) is placed into a small test tube.
- **Solvent Addition:** About 1 mL of the chosen solvent is added to the test tube.
- **Mixing:** The mixture is agitated vigorously for 1-2 minutes. A vortex mixer can be used for thorough mixing.
- **Observation:** The mixture is observed to determine if the compound has dissolved completely, partially, or not at all. For a solid, complete dissolution results in a clear solution. For a liquid, miscibility is observed as a single phase.
- **pH Testing (for aqueous solutions):** If the compound dissolves in water, the pH of the solution can be tested with litmus paper or a pH meter to determine if it is acidic or basic. **4-Iodobenzylamine**, being an amine, is expected to form a basic solution.

Density Measurement of a Solid (Displacement Method)

The density of a solid can be determined by measuring the volume of a liquid it displaces.

Apparatus:

- Analytical balance
- Graduated cylinder

- A liquid in which the solid is insoluble (e.g., a hydrocarbon solvent for **4-Iodobenzylamine**, given its slight solubility in water)

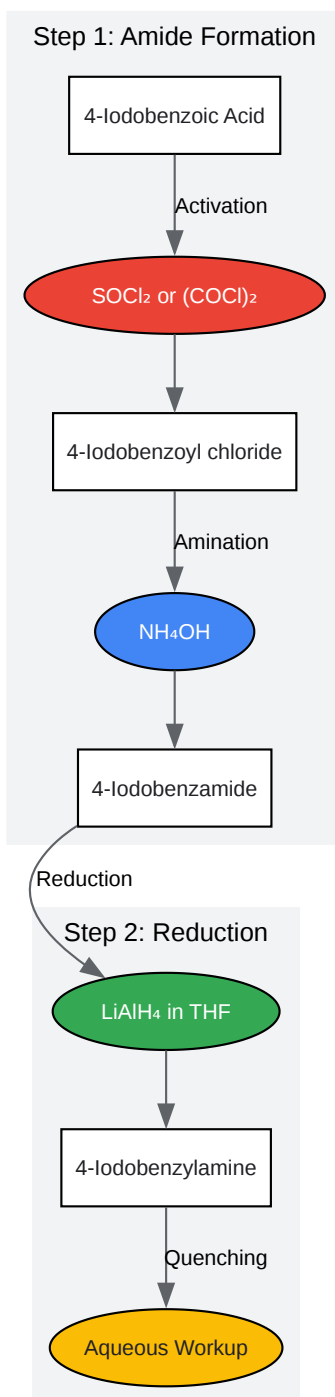
Procedure:

- Mass Measurement: A known mass of the solid is accurately weighed on an analytical balance.
- Initial Volume: A known volume of the displacement liquid is measured in a graduated cylinder.
- Displacement: The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and that no liquid splashes out.
- Final Volume: The new volume of the liquid in the graduated cylinder is recorded.
- Calculation: The volume of the solid is the difference between the final and initial liquid volumes. The density is then calculated by dividing the mass of the solid by its volume.

Synthetic Workflow

4-Iodobenzylamine is a valuable intermediate in medicinal chemistry, often used in the synthesis of compounds with potential biological activity. One of its applications is in the preparation of precursors for monoamine oxidase (MAO) inhibitors. A common synthetic route to **4-Iodobenzylamine** starts from 4-Iodobenzoic acid. While the direct conversion is a multi-step process, a plausible and illustrative workflow is presented below.

Synthesis of 4-Iodobenzylamine from 4-Iodobenzoic Acid

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4-Iodobenzylamine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b181653#physical-properties-of-4-iodobenzylamine\]](https://www.benchchem.com/product/b181653#physical-properties-of-4-iodobenzylamine)

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